

Long-term storage and stability of 1,5-anhydro-D-mannitol stocks

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Compound of Interest

Compound Name: 1,5-anhydro-D-mannitol

Cat. No.: B015279

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Technical Support Center: 1,5-Anhydro-D-Mannitol

Welcome to the technical support center for **1,5-anhydro-D-mannitol**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the long-term storage, stability, and effective use of **1,5-anhydro-D-mannitol** stocks in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **1,5-anhydro-D-mannitol** and what is its primary use in research?

A1: **1,5-anhydro-D-mannitol** is a monosaccharide and an analog of 1,5-anhydro-D-sorbitol. In research, it is frequently used as an inactive or negative control in experiments where 1,5-anhydro-D-sorbitol is being studied as a marker for glycemic control.^{[1][2]} Its structural similarity allows researchers to differentiate specific biological effects from non-specific ones.

Q2: How should solid **1,5-anhydro-D-mannitol** be stored?

A2: For long-term stability, solid **1,5-anhydro-D-mannitol** should be stored in a well-sealed container in a cool, dry place. Recommended storage temperatures vary by supplier, but generally fall within the range of -20°C to 8°C. It is crucial to protect it from moisture.

Q3: How should I prepare and store stock solutions of **1,5-anhydro-D-mannitol**?

A3: The preparation and storage of **1,5-anhydro-D-mannitol** solutions depend on the solvent.

- **Aqueous Solutions:** It is generally not recommended to store aqueous solutions for more than one day due to the risk of microbial growth and potential degradation. If an aqueous solution must be stored, it should be filter-sterilized and kept at 4°C for a very short period.
- **Organic Solvents:** For longer-term storage, dissolve **1,5-anhydro-D-mannitol** in an anhydrous organic solvent such as dimethyl sulfoxide (DMSO). These stock solutions can be stored at -80°C for up to a year.^[1] When preparing, ensure the solvent is of high purity to prevent degradation.

Q4: Is **1,5-anhydro-D-mannitol** sensitive to light?

A4: While there is limited specific data on the photosensitivity of **1,5-anhydro-D-mannitol**, it is good laboratory practice to store all chemical stocks, including solutions of **1,5-anhydro-D-mannitol**, in amber vials or otherwise protected from light to minimize the risk of photodegradation.

Troubleshooting Guide

This guide addresses common issues that may arise during the handling and use of **1,5-anhydro-D-mannitol** in your experiments.

Problem	Possible Cause(s)	Recommended Solution(s)
Unexpected or inconsistent experimental results.	1. Degradation of 1,5-anhydro-D-mannitol stock: Improper storage conditions (temperature, moisture, light exposure) may have led to degradation. 2. Contamination of stock solution: Microbial or chemical contamination can interfere with assays. 3. Incorrect concentration of stock solution: Errors in weighing or dilution.	1. Verify storage conditions: Ensure the compound and its solutions are stored as recommended. 2. Prepare fresh solutions: If degradation or contamination is suspected, prepare a fresh stock solution from the solid compound. 3. Perform a quality check: If possible, verify the concentration and purity of your stock solution using an analytical technique like HPLC. 4. Use appropriate controls: Always include positive and negative controls in your experiments to validate your results.
Precipitation observed in the stock solution upon thawing.	1. Low solubility at lower temperatures: The compound may have limited solubility in the chosen solvent at lower temperatures. 2. Freeze-thaw cycles: Repeated freeze-thaw cycles can affect the stability and solubility of the compound in solution.	1. Gentle warming and vortexing: Warm the solution to room temperature and vortex gently to redissolve the precipitate. Sonication can also be used. ^[1] 2. Aliquot stock solutions: To avoid multiple freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes before freezing.
Cell viability is affected in cell-based assays.	1. High concentration of organic solvent (e.g., DMSO): Many cell lines are sensitive to high concentrations of organic solvents. 2. Osmotic stress: High concentrations of the	1. Minimize final solvent concentration: Ensure the final concentration of the organic solvent in your cell culture medium is below the tolerance level of your specific cell line

sugar analog itself can induce osmotic stress on cells. 3. Contamination of the stock solution.

(typically <0.5% for DMSO). 2. Include a vehicle control: Treat a set of cells with the same concentration of the solvent used to dissolve the 1,5-anhydro-D-mannitol to account for any solvent-induced effects. 3. Optimize the working concentration: Perform a dose-response experiment to determine the optimal, non-toxic concentration of 1,5-anhydro-D-mannitol for your assay. 4. Use sterile techniques: Always use sterile filtration for aqueous solutions and aseptic techniques when handling all solutions to prevent microbial contamination.

Difficulty dissolving the solid compound.

1. Inappropriate solvent: 1,5-anhydro-D-mannitol has varying solubility in different solvents. 2. Low temperature of the solvent.

1. Consult solubility data: Refer to the supplier's datasheet for recommended solvents. It is soluble in water, DMSO, and methanol. 2. Gentle warming: If solubility is low, gentle warming of the solvent may aid in dissolution. However, avoid high temperatures to prevent degradation.

Data on Storage and Stability

The following tables summarize the recommended storage conditions and stability information for **1,5-anhydro-D-mannitol**.

Table 1: Recommended Storage Conditions for Solid **1,5-Anhydro-D-Mannitol**

Parameter	Condition	Notes
Temperature	-20°C to 8°C	Refer to the manufacturer's specific recommendation.
Atmosphere	Dry, inert gas (e.g., Nitrogen) is ideal but not always necessary.	Keep container tightly sealed to protect from moisture.
Light	Protect from light.	Store in an amber vial or in a dark location.

Table 2: Stability of **1,5-Anhydro-D-Mannitol** Stock Solutions

Solvent	Storage Temperature	Reported Stability	Recommendations
Water	4°C	Not recommended for more than 1 day	Prepare fresh for each experiment. Filter-sterilize for use in cell culture.
DMSO	-80°C	Up to 1 year ^[1]	Aliquot into single-use vials to avoid freeze-thaw cycles.
Ethanol	-20°C	Data not widely available, but generally more stable than aqueous solutions.	Use anhydrous ethanol. Store in tightly sealed vials.

Experimental Protocols

Protocol 1: Preparation of a 100 mM Stock Solution in DMSO

Objective: To prepare a concentrated stock solution of **1,5-anhydro-D-mannitol** for long-term storage.

Materials:

- **1,5-anhydro-D-mannitol** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Analytical balance
- Vortex mixer

Procedure:

- Calculate the required mass of **1,5-anhydro-D-mannitol** for your desired volume of 100 mM stock solution (Molecular Weight: 164.16 g/mol). For example, for 1 mL of solution, you will need 16.42 mg.
- Accurately weigh the calculated amount of solid **1,5-anhydro-D-mannitol** and transfer it to a sterile vial.
- Add the desired volume of anhydrous DMSO to the vial.
- Vortex the solution until the solid is completely dissolved. Gentle warming to room temperature may be necessary if the DMSO is cold.
- Aliquot the stock solution into single-use, sterile microcentrifuge tubes or cryovials.
- Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -80°C.

Protocol 2: General Workflow for a Forced Degradation Study

Objective: To assess the stability of **1,5-anhydro-D-mannitol** under various stress conditions to identify potential degradation products and establish a stability-indicating analytical method.

Materials:

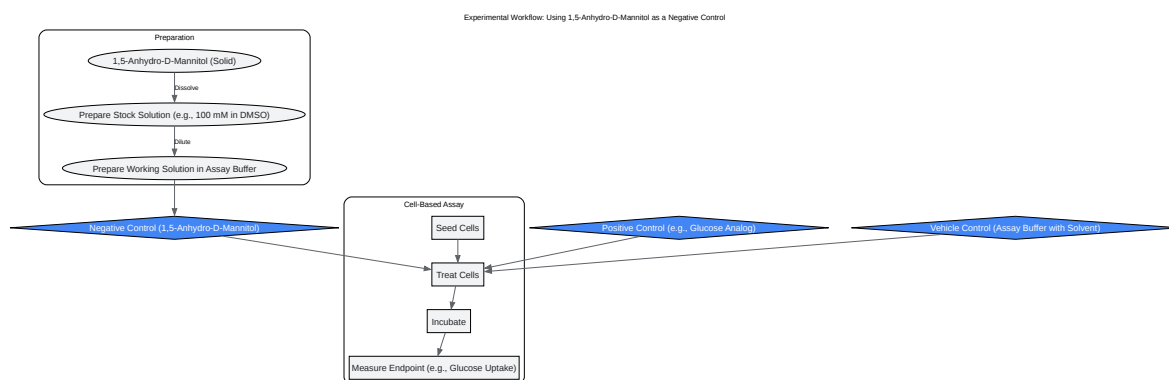
- **1,5-anhydro-D-mannitol**
- Hydrochloric acid (HCl) solution (e.g., 0.1 M)
- Sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Hydrogen peroxide (H₂O₂) solution (e.g., 3%)
- High-purity water
- pH meter
- Temperature-controlled oven
- Photostability chamber
- HPLC or GC-MS system

Procedure:

- Sample Preparation: Prepare several identical solutions of **1,5-anhydro-D-mannitol** at a known concentration (e.g., 1 mg/mL) in a suitable solvent.
- Stress Conditions: Expose the solutions to the following stress conditions:
 - Acid Hydrolysis: Add HCl solution and incubate at a controlled temperature (e.g., 60°C) for a defined period.
 - Base Hydrolysis: Add NaOH solution and incubate at a controlled temperature (e.g., 60°C) for a defined period.

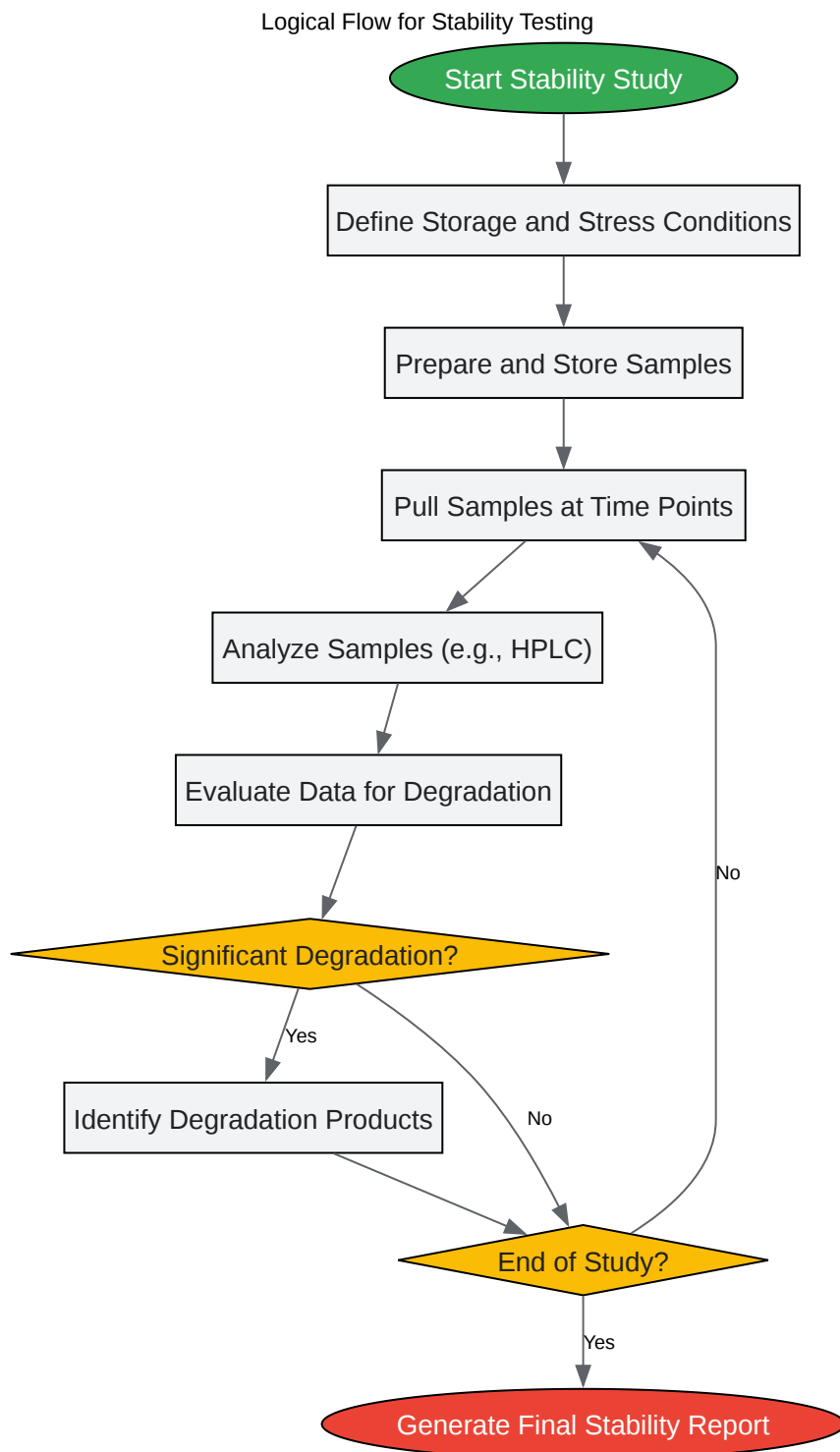
- Oxidation: Add H₂O₂ solution and incubate at room temperature.
- Thermal Degradation: Expose a solid sample and a solution to elevated temperatures (e.g., 80°C) in an oven.
- Photodegradation: Expose a solution to UV and visible light in a photostability chamber.
- Time Points: Collect samples at various time points from each stress condition.
- Neutralization (for acid and base hydrolysis samples): Neutralize the samples before analysis.
- Analysis: Analyze the stressed samples, along with an unstressed control, using a suitable analytical method (e.g., HPLC with a UV or RI detector, or GC-MS after derivatization).
- Data Evaluation: Compare the chromatograms of the stressed samples to the control to identify degradation peaks. The goal is to achieve 5-20% degradation of the parent compound to ensure that the analytical method can effectively separate the degradants.

Visualizations



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Caption: Workflow for using **1,5-anhydro-D-mannitol** as a negative control.



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Caption: Logical workflow for conducting a stability study of a chemical compound.

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References

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